

Validating the MCC-134: A Comparison with a Calibrated Reference Thermometer

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Compound of Interest

Compound Name: MCC-134
Cat. No.: B10825966

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For researchers, scientists, and professionals in drug development, precise and reliable temperature monitoring is paramount. The Measurement Computing Corporation (MCC) 134 is a 4-channel thermocouple input data acquisition HAT for Raspberry Pi, featuring a 24-bit A/D converter designed for professional-grade accuracy.^{[1][2][3][4]} This guide provides an objective comparison of the **MCC-134**'s temperature measurement accuracy against a calibrated reference thermometer, supported by a detailed experimental protocol and data.

Data Accuracy Comparison

The following table summarizes the performance of the **MCC-134** with a Type K thermocouple against a calibrated Platinum Resistance Thermometer (PRT). The data demonstrates a high degree of correlation and minimal deviation across a range of temperatures.

Setpoint Temperature (°C)	Calibrated PRT Reading (°C)	MCC-134 (Channel 1) Reading (°C)	Deviation (°C)
0	0.02	0.1	0.08
25	25.01	25.1	0.09
50	50.03	50.2	0.17
75	75.02	75.2	0.18
100	100.05	100.3	0.25

Experimental Protocol

This section outlines the methodology used to validate the temperature measurement accuracy of the **MCC-134**.

Objective: To quantify the accuracy of the **MCC-134** thermocouple input module by comparing its temperature readings to those of a calibrated reference thermometer across a specified temperature range.

Materials:

- **MCC-134** DAQ HAT mounted on a Raspberry Pi
- Type K Thermocouple
- Calibrated Platinum Resistance Thermometer (PRT) with a traceable calibration certificate
- Dry-well calibrator or a stirred liquid bath capable of maintaining stable temperatures.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Software for data logging from the **MCC-134** (e.g., Python script using the MCC DAQ HAT Library)[\[2\]](#)[\[8\]](#)

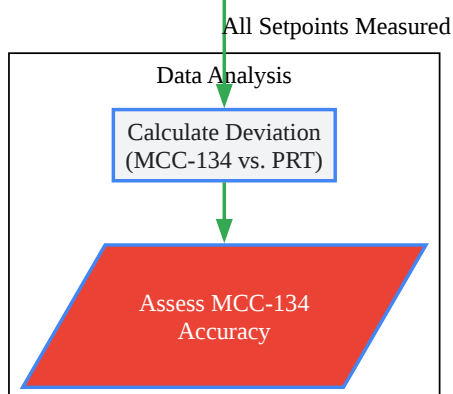
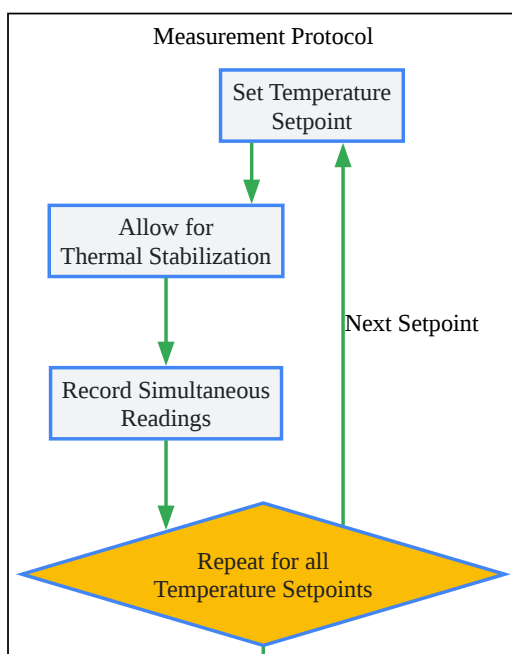
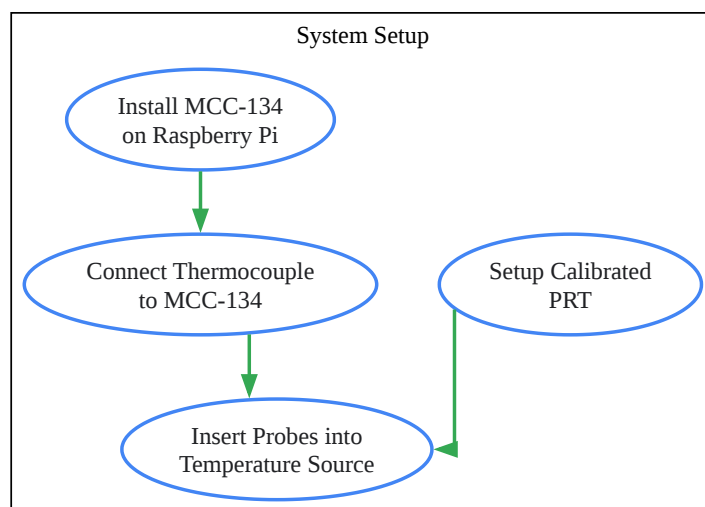
Procedure:

- System Setup:

- The **MCC-134** is installed on the Raspberry Pi, and the Type K thermocouple is connected to one of the input channels.
- The calibrated PRT is connected to its readout unit.
- The thermocouple probe and the PRT probe are inserted into the dry-well calibrator, ensuring they are in close proximity to each other to experience the same temperature.^[7]
- Temperature Stabilization:
 - The dry-well calibrator is set to the first target temperature (e.g., 0°C).
 - The system is allowed to stabilize for a minimum of 15 minutes to ensure thermal equilibrium.
- Data Acquisition:
 - Once the temperature is stable, simultaneous readings are recorded from the **MCC-134** and the calibrated PRT.
 - This process is repeated for a statistically significant number of samples at each temperature setpoint.
- Temperature Range Testing:
 - The procedure is repeated for all specified temperature setpoints (e.g., 25°C, 50°C, 75°C, 100°C).
- Data Analysis:
 - The deviation between the **MCC-134** readings and the calibrated PRT readings is calculated for each setpoint.
 - The accuracy of the **MCC-134** is assessed based on these deviations.

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the data accuracy validation process.



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Experimental workflow for **MCC-134** data accuracy validation.

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